

Comprehensive Characterization Protocol: 4-Bromo-5-methyl-2-(methylthio)pyrimidine

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Compound of Interest

Compound Name: 4-Bromo-5-methyl-2-(methylthio)pyrimidine

Cat. No.: B8012859

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Application Note & Technical Guide for Drug Discovery Scaffolds

Part 1: Introduction & Strategic Context

4-Bromo-5-methyl-2-(methylthio)pyrimidine (CAS: 1823532-08-6) is a high-value heterocyclic scaffold used extensively in the synthesis of kinase inhibitors and receptor antagonists (e.g., Endothelin Receptor Antagonists). Its chemical utility lies in its orthogonal reactivity:

- C4-Bromine: Highly susceptible to S_NAr displacement by amines or alkoxides.
- C2-Thiomethyl: Can be oxidized to a sulfone/sulfoxide (a "chemical fuse") for a second nucleophilic displacement.
- C5-Methyl: Provides steric bulk and lipophilicity, often crucial for binding pocket selectivity.

Because of the potential for regioisomeric impurities (e.g., 5-bromo-4-methyl isomer) arising during cyclization synthesis, rigorous analytical characterization is mandatory before introducing this intermediate into GMP workflows.

Physicochemical Profile

Property	Value	Notes
Molecular Formula	C ₆ H ₇ BrN ₂ S	
Molecular Weight	219.10 g/mol	Distinctive 1:1 Br isotope pattern
Appearance	White to pale yellow solid	Color deepens upon oxidation/degradation
Solubility	DMSO, DMF, CH ₂ Cl ₂ , MeOH	Poorly soluble in water
LogP (Calc)	~2.3	Moderately lipophilic

Part 2: Analytical Workflows & Protocols

Method 1: Chromatographic Purity Profiling (UHPLC-UV-MS)

Objective: Quantify purity and identify synthesis by-products (hydrolysis products, regioisomers).

Rationale: Pyrimidines are basic. Using a high-pH mobile phase can improve peak shape for some basic drugs, but for this halogenated intermediate, a standard acidic formate method is preferred to prevent hydrolysis of the bromine and ensure protonation for MS sensitivity.

Protocol Parameters

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC
- Column: Waters BEH C18, 2.1 x 50 mm, 1.7 µm (or equivalent)
- Column Temp: 40°C
- Flow Rate: 0.6 mL/min
- Injection Volume: 1.0 µL
- Detection:

- UV: 254 nm (primary), 220 nm (secondary)
- MS: ESI Positive Mode (Scan 100–600 m/z)

Mobile Phase Gradient

- Solvent A: Water + 0.1% Formic Acid
- Solvent B: Acetonitrile + 0.1% Formic Acid

Time (min)	% Solvent A	% Solvent B	Curve
0.00	95	5	Initial
4.00	5	95	Linear
5.00	5	95	Hold
5.10	95	5	Re-equilibration

System Suitability Criteria (Self-Validating):

- Tailing Factor: 0.8 – 1.2 (Ensures no secondary interactions with silanols).
- Retention Time Precision: RSD < 0.5% (n=6 injections).
- Resolution: > 2.0 between the main peak and any hydrolysis impurity (4-hydroxy analog).

Method 2: Structural Verification (NMR Spectroscopy)

Objective: Unambiguous confirmation of regio-chemistry (4-Bromo-5-methyl vs. 5-Bromo-4-methyl).

Rationale: Mass spectrometry cannot distinguish between the 4-Me and 5-Me regioisomers. NMR, specifically the NOE (Nuclear Overhauser Effect), is the only definitive method to confirm the methyl group's proximity to the aromatic proton.

Protocol

- Solvent: DMSO-d₆ (Preferred for solubility and preventing exchange).

- Concentration: 10-15 mg in 0.6 mL.
- Experiments: ^1H (1D), ^{13}C (1D), NOESY (2D).

Expected ^1H NMR Signals (500 MHz, DMSO- d_6)

Chemical Shift (δ)	Multiplicity	Integral	Assignment	Mechanistic Insight
8.55	Singlet (s)	1H	H-6	Deshielded by adjacent ring nitrogens.
2.52	Singlet (s)	3H	S-CH ₃	Characteristic thiomethyl shift.
2.25	Singlet (s)	3H	C5-CH ₃	Methyl attached to aromatic ring.

Critical Validation: The NOE Experiment

To prove you have the 4-Bromo-5-methyl isomer and not the 5-bromo-4-methyl isomer:

- Irradiate the Methyl signal at 2.25 ppm.
- Observe H-6 (8.55 ppm):
 - Strong NOE Enhancement: Confirms 4-Bromo-5-methyl. The C5-Me and C6-H are ortho (adjacent), allowing magnetization transfer.
 - Weak/No NOE: Suggests 5-Bromo-4-methyl. In this isomer, the C4-Me and C6-H are separated by the C5-Bromine, significantly increasing the distance ($> 3\text{\AA}$) and reducing NOE.

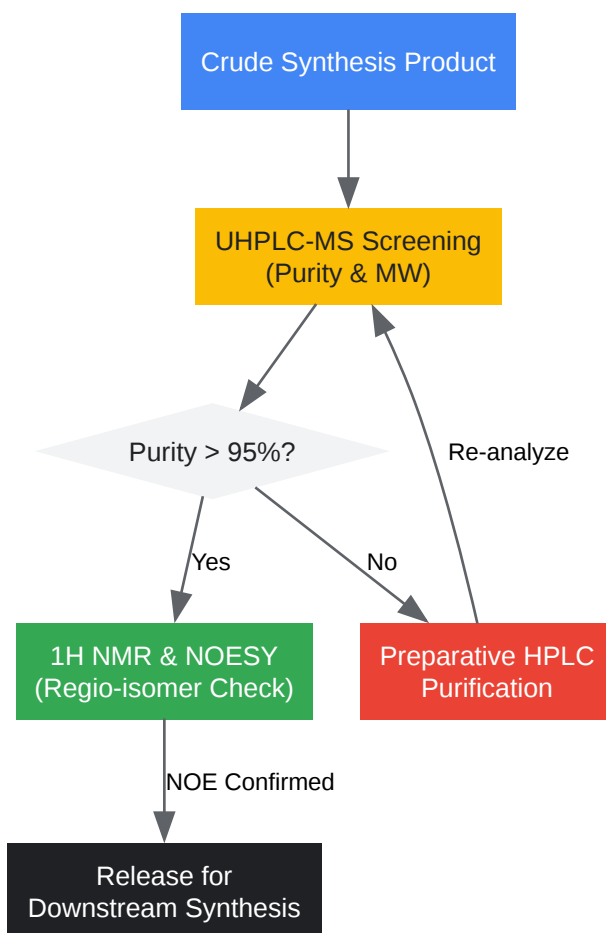
Method 3: Mass Spectrometry (Impurity Identification)

Objective: Confirm elemental composition and halogen presence.

Interpretation:

- Parent Ion: Look for $[M+H]^+$ at m/z 219.0 and 221.0.
- Isotope Pattern: A distinct 1:1 doublet separated by 2 amu confirms the presence of one Bromine atom (^{79}Br and ^{81}Br).
- Common Impurities:
 - Hydrolysis Product: $[M+H]^+ \sim 157$ (Loss of Br, gain of OH).
 - Dimer: $[2M+H]^+ \sim 439$ (Often seen in ESI source).

Part 3: Characterization Decision Tree (Visualized)



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Figure 1: Analytical decision matrix ensuring rego-isomeric purity before release.

References

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